

Personal protective equipment for handling (r)-Benzyloxymethyl-oxirane

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Compound of Interest

Compound Name: (r)-Benzyloxymethyl-oxirane

Cat. No.: B083310

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Essential Safety and Handling Guide for (r)-Benzyloxymethyl-oxirane

This guide provides immediate, essential safety and logistical information for the handling and disposal of **(r)-Benzyloxymethyl-oxirane**, tailored for researchers, scientists, and professionals in drug development.

(r)-Benzyloxymethyl-oxirane, also known as (R)-(-)-Benzyl glycidyl ether, is a chemical compound that requires careful handling due to its potential health hazards.^[1] Adherence to proper safety protocols is crucial to ensure a safe laboratory environment. This substance is known to cause skin and eye irritation, and may also lead to respiratory irritation.^{[1][2][3][4]}

Hazard Identification and Safety Precautions

Signal Word: Warning^{[2][4]}

Hazard Statements:

- Causes skin irritation.^{[2][3][4]}
- Causes serious eye irritation.^{[2][3][4]}
- May cause respiratory irritation.^{[2][4]}

Precautionary Measures:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2][4]
- Wash skin thoroughly after handling.[2][3][4]
- Use only outdoors or in a well-ventilated area.[2][4]
- Wear protective gloves, protective clothing, eye protection, and face protection.[2][4]
- Store in a well-ventilated place and keep the container tightly closed.[2]
- Store locked up.[2][4]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is necessary to minimize exposure. The following table summarizes the required PPE for handling **(r)-Benzyloxymethyl-oxirane**.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate in some situations.[2]	To prevent eye irritation from splashes or vapors.[1][3]
Hand Protection	Wear chemical-resistant gloves. Gloves should be inspected prior to use and disposed of properly after use.[2][4]	To prevent skin irritation and absorption.[1][3]
Skin and Body Protection	Wear a lab coat or other protective clothing to prevent skin contact. In cases of potential splashing, a chemical-resistant suit may be necessary.[3][4]	To protect the skin from irritation.[1]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator.[2]	To prevent respiratory tract irritation.[1]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure the work area is clean and well-ventilated, preferably within a chemical fume hood.[2]
- Verify that an eyewash station and safety shower are readily accessible.[2]
- Assemble all necessary materials and equipment before handling the chemical.
- Don the appropriate personal protective equipment as outlined in the table above.

2. Handling:

- Avoid direct contact with the skin, eyes, and clothing.[2][3]
- Do not breathe in vapors or mists.[3]
- Handle the substance in a manner that minimizes the generation of aerosols.
- Keep the container tightly closed when not in use.[2]

3. In Case of Exposure:

- If on skin: Immediately wash with plenty of soap and water.[2][4] If skin irritation occurs, seek medical advice.[2]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[2][4] If eye irritation persists, get medical attention.[2]
- If inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[2][4]
- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

Disposal Plan

All waste containing **(r)-Benzyloxymethyl-oxirane** must be treated as hazardous waste.

1. Waste Collection:

- Collect all waste, including contaminated gloves, wipes, and empty containers, in a designated and properly labeled hazardous waste container.[2]
- The container must be kept tightly closed and stored in a designated, well-ventilated area.[2]

2. Disposal Procedure:

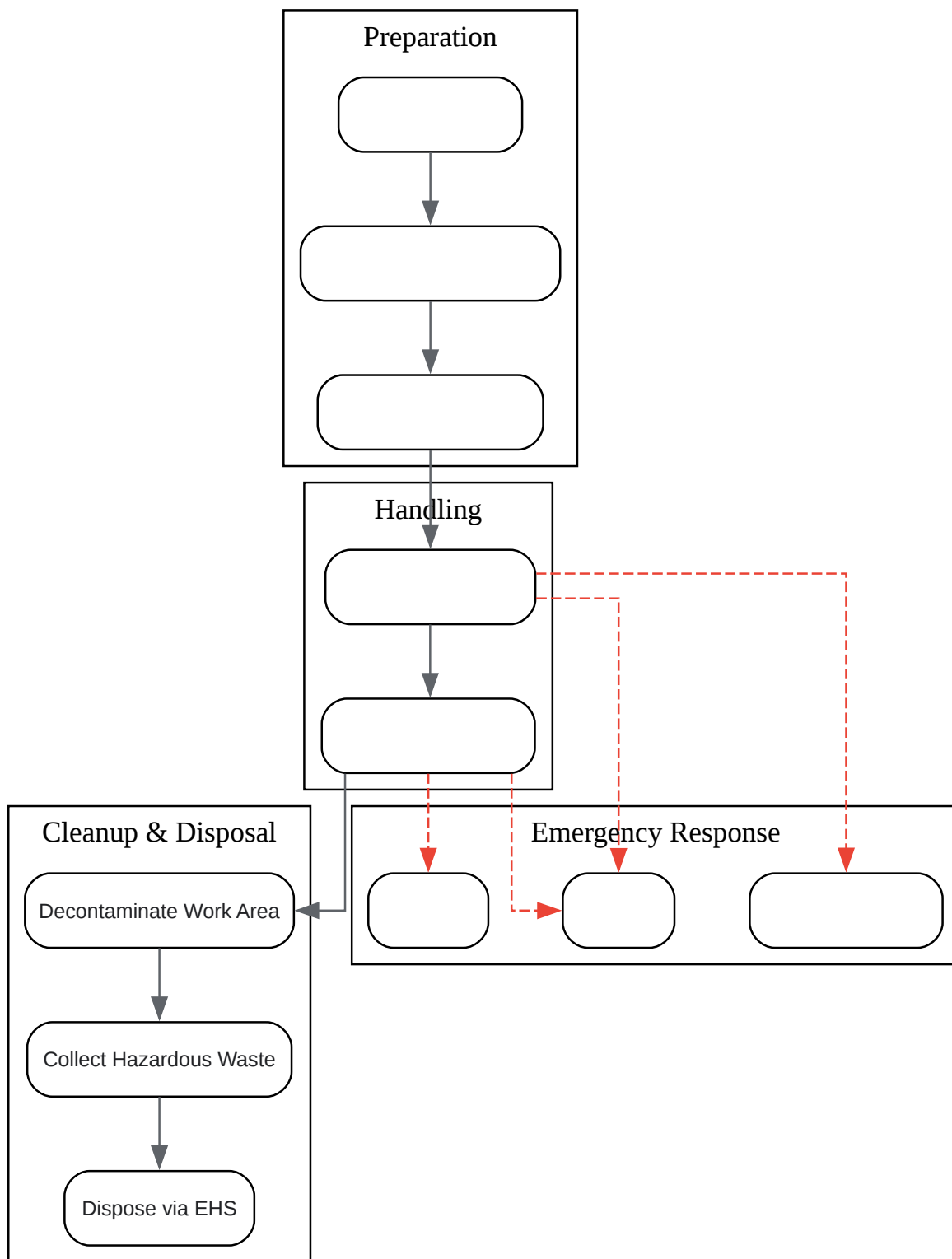
- Dispose of the contents and container to an approved waste disposal plant.[2][3][4]

- Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.
- Do not dispose of this chemical down the drain or in regular trash.[2]

Quantitative Data Summary

Property	Value	Source
CAS Number	14618-80-5	[1][5]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[5]
Molecular Weight	164.20 g/mol	[5]
Appearance	Colorless liquid	[1]
Storage Temperature	2-8°C (long-term)	[2]
OSHA PEL	Not available	[2]
NIOSH REL	Not available	[2]
ACGIH TLV	Not available	[2]

Experimental Workflow



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Caption: Workflow for handling **(r)-Benzyloxymethyl-oxirane**.

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